

# Technical Guide: Voriconazole (PHFIWBGTVLJDDJ-UHFFFAOYSA-N)

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## Compound of Interest

Compound Name: 2-Amino-6-bromo-5,6-dihydro-  
7(4H)-benzothiazolone

Cat. No.: B590418

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## Introduction

Voriconazole is a second-generation triazole antifungal agent with a broad spectrum of activity against numerous clinically significant fungal pathogens.<sup>[1][2]</sup> It is a cornerstone in the treatment of invasive fungal infections, particularly in immunocompromised patient populations.<sup>[3][4]</sup> This document provides a comprehensive overview of the physicochemical properties, mechanism of action, pharmacokinetics, and relevant experimental protocols for voriconazole.

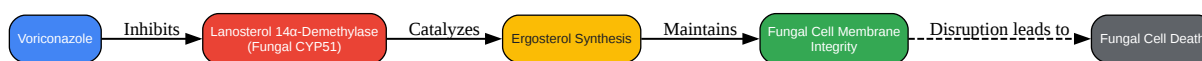
## Physicochemical Properties

Voriconazole is a white to light-colored powder.<sup>[5]</sup> Its chemical and physical properties are summarized below.

| Property          | Value                                                                                      | Reference(s) |
|-------------------|--------------------------------------------------------------------------------------------|--------------|
| IUPAC Name        | (2R,3S)-2-(2,4-difluorophenyl)-3-(5-fluoropyrimidin-4-yl)-1-(1,2,4-triazol-1-yl)butan-2-ol | [3][4]       |
| Molecular Formula | C <sub>16</sub> H <sub>14</sub> F <sub>3</sub> N <sub>5</sub> O                            | [3][4]       |
| Molecular Weight  | 349.31 g/mol                                                                               | [3]          |
| CAS Number        | 137234-62-9                                                                                | [4]          |
| Melting Point     | 127-130 °C                                                                                 | [3][6]       |
| Solubility        | Low in water (0.0978 g/L)                                                                  | [3]          |
| LogP              | 1.5                                                                                        | [3]          |
| pKa               | Not available                                                                              |              |
| Appearance        | White to light-colored powder                                                              | [5]          |

## Biological Activity and Mechanism of Action

Voriconazole exerts its antifungal effect by inhibiting the fungal cytochrome P450-dependent enzyme lanosterol 14 $\alpha$ -demethylase.[2][7] This enzyme is critical for the synthesis of ergosterol, an essential component of the fungal cell membrane.[2][8] Inhibition of this enzyme leads to the depletion of ergosterol and the accumulation of toxic methylated sterols, which disrupts the integrity and function of the fungal cell membrane, ultimately leading to the inhibition of fungal growth and cell death.[7][9]



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**Figure 1:** Mechanism of action of Voriconazole.

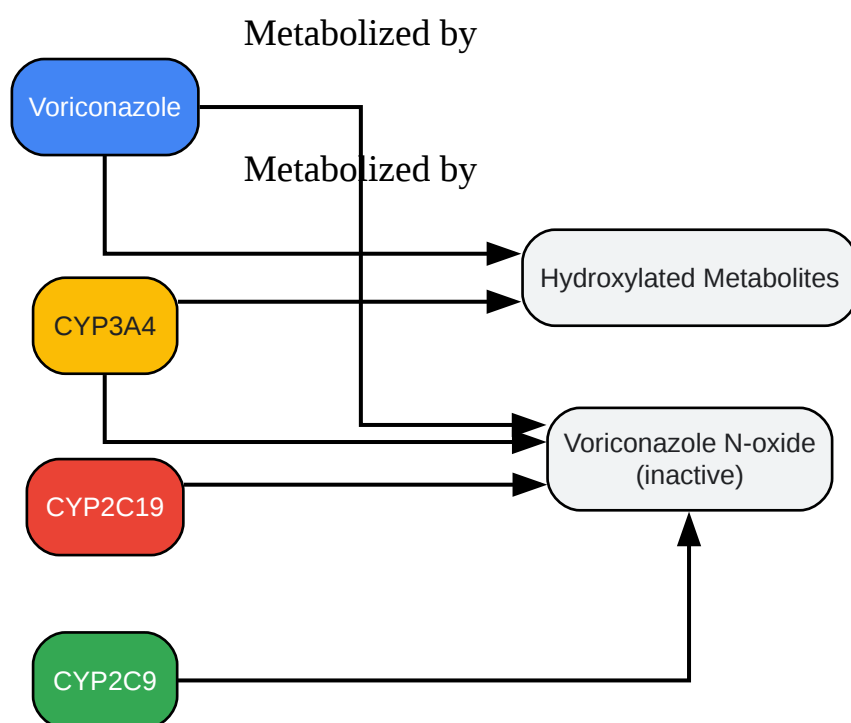
## Pharmacokinetics (ADME)

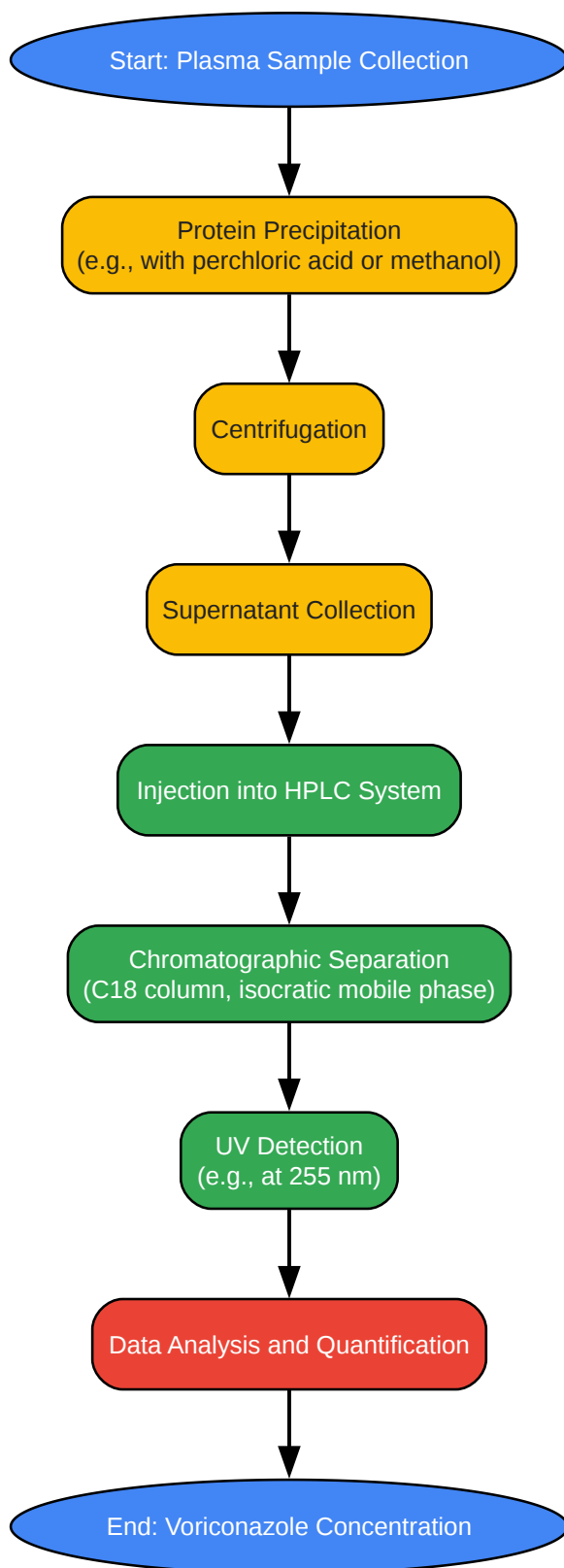
Voriconazole exhibits complex and nonlinear pharmacokinetics, primarily due to the saturation of its metabolism.<sup>[1][10]</sup> This results in significant interindividual variability in drug exposure.

| ADME Parameter                            | Value                                                          | Reference(s)          |
|-------------------------------------------|----------------------------------------------------------------|-----------------------|
| Absorption                                |                                                                |                       |
| Bioavailability (Oral)                    | >90% (estimated at 96%)                                        | <sup>[2][4][10]</sup> |
| Time to Peak Plasma Concentration (Tmax)  | 1-2 hours                                                      | <sup>[7][10]</sup>    |
| Distribution                              |                                                                |                       |
| Volume of Distribution (Vd)               | 2-4.6 L/kg                                                     | <sup>[1][7][10]</sup> |
| Plasma Protein Binding                    | ~58-60%                                                        | <sup>[1][4][10]</sup> |
| Metabolism                                |                                                                |                       |
| Primary Site                              | Liver                                                          | <sup>[10]</sup>       |
| Primary Enzymes                           | CYP2C19, CYP3A4, CYP2C9                                        | <sup>[1][10]</sup>    |
| Major Metabolite                          | Voriconazole N-oxide (inactive)                                | <sup>[10][11]</sup>   |
| Excretion                                 |                                                                |                       |
| Route                                     | Primarily hepatic metabolism (<2% excreted unchanged in urine) | <sup>[10]</sup>       |
| Elimination Half-life (t <sub>1/2</sub> ) | Approximately 6 hours (dose-dependent)                         | <sup>[1][2]</sup>     |

## Metabolism Pathway

Voriconazole is extensively metabolized in the liver by cytochrome P450 enzymes, with CYP2C19 being the primary enzyme involved, followed by CYP3A4 and CYP2C9.<sup>[1][10]</sup> The major metabolite is voriconazole N-oxide, which is inactive.<sup>[10][11]</sup> Other metabolic pathways include hydroxylation of the methyl group and the fluoropyrimidine ring.<sup>[12]</sup>





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